

Handling and storage best practices for 2-hydroxyethyl acetate

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Compound of Interest

Compound Name: 2-Hydroxyethyl acetate

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Technical Support Center: 2-Hydroxyethyl Acetate

This technical support center provides best practices for the handling and storage of **2-hydroxyethyl acetate**, targeting researchers, scientists, and drug development professionals.

Troubleshooting Guides

This section addresses specific issues that users may encounter during their experiments with **2-hydroxyethyl acetate**.

Problem: I have spilled a small amount of **2-hydroxyethyl acetate** in the laboratory.

Solution:

For small spills, immediately ensure the area is well-ventilated.[1] Remove all sources of ignition.[2][3] Wearing appropriate personal protective equipment (PPE), including gloves and safety goggles, absorb the spill with an inert material such as vermiculite, dry sand, or earth.[4] Collect the absorbed material and place it into a suitable, clean, dry, and closed container for disposal.[1][2] After the spill has been cleaned up, ventilate the area and wash the spill site.[4]

Problem: The container of **2-hydroxyethyl acetate** is leaking.

Solution:

If a container is leaking, evacuate personnel from the immediate area who are not wearing protective equipment.^[2] If it is safe to do so, move the leaking container to a well-ventilated area and transfer the contents to a new, appropriate container. Ensure the new container is properly labeled. Prevent the spilled material from entering drains or waterways.^{[2][3]}

Problem: I may have been exposed to **2-hydroxyethyl acetate** vapors.

Solution:

Immediately move to an area with fresh air.^{[1][2]} If you experience difficulty breathing, seek medical attention immediately.^{[1][2]} In case of respiratory irritation, coughing, or wheezing, medical evaluation is advised.^[4]

Problem: **2-hydroxyethyl acetate** has come into contact with my skin or eyes.

Solution:

- Skin Contact: Immediately wash the affected skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes.^{[1][4]} Seek medical attention if irritation develops.^[1]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[1][2]} Remove contact lenses if present and easy to do so.^[2] Seek immediate medical attention.^{[1][2]}

Frequently Asked Questions (FAQs)

What are the proper storage conditions for **2-hydroxyethyl acetate**?

Store **2-hydroxyethyl acetate** in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][2]} Keep it away from incompatible substances, heat, sparks, and open flames.^{[5][6]}

What personal protective equipment (PPE) should I use when handling **2-hydroxyethyl acetate**?

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.^[1]

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2]
- Respiratory Protection: Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA-approved respirator may be necessary.[5]

What materials are incompatible with **2-hydroxyethyl acetate**?

2-hydroxyethyl acetate is incompatible with strong oxidizing agents, strong acids, and strong bases.[5][7]

What are the hazardous decomposition products of **2-hydroxyethyl acetate**?

When heated to decomposition, **2-hydroxyethyl acetate** may emit acrid smoke and fumes, including carbon monoxide and carbon dioxide.[1][6]

How should I dispose of **2-hydroxyethyl acetate** waste?

Disposal of **2-hydroxyethyl acetate** should be in accordance with local, state, and federal regulations. It may be necessary to dispose of it as a hazardous waste.[4] Do not let the chemical enter drains.[2]

What are the first aid measures for ingestion of **2-hydroxyethyl acetate**?

If swallowed, do NOT induce vomiting.[2] If the person is conscious and alert, give 2-4 cupfuls of milk or water.[1] Never give anything by mouth to an unconscious person.[1][2] Seek immediate medical attention.[1]

What are the fire-fighting measures for **2-hydroxyethyl acetate**?

2-hydroxyethyl acetate is a combustible liquid.[4] In case of fire, use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[1][4] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1] Containers may explode in a fire.[4]

Data Presentation

Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid[1]
Odor	Almost odorless[8]
Molecular Formula	C ₄ H ₈ O ₃ [9]
Molecular Weight	104.10 g/mol [10]
Boiling Point	182 °C (lit.)[2]
Melting Point	-45 °C (lit.)[2]
Flash Point	88 °C[1]
Solubility	Soluble in water[8]

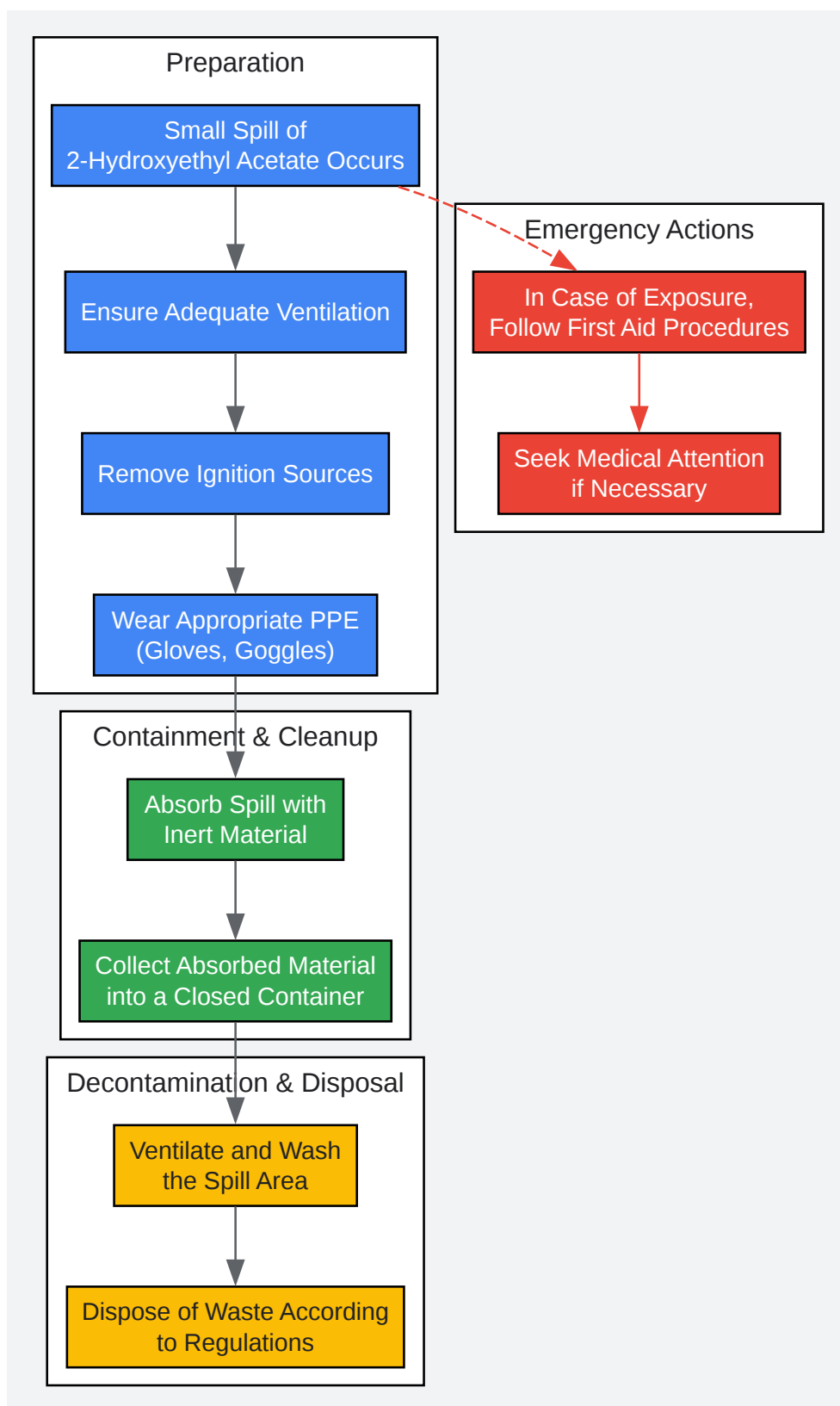
Exposure Limits

Agency	Limit
ACGIH	None listed[1]
NIOSH	None listed[1]
OSHA - Final PELs	None listed[1]

Experimental Protocols

Detailed methodologies for experiments involving **2-hydroxyethyl acetate** should be developed based on the specific application and in accordance with institutional safety protocols and relevant literature. The information provided in this guide should be used as a foundation for safe handling and storage practices within those protocols.

Visualizations



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Caption: Workflow for handling a small spill of **2-hydroxyethyl acetate**.

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